

Safeguarding Your Research: A Comprehensive Guide to Handling 3-Iodo-1-propanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Iodo-1-propanol

Cat. No.: B1294970

[Get Quote](#)

For researchers, scientists, and drug development professionals, ensuring a safe laboratory environment is paramount. This guide provides essential, immediate safety and logistical information for the handling of **3-Iodo-1-propanol**, a versatile building block in organic synthesis. Adherence to these procedures is critical for minimizing risks and ensuring the integrity of your research.

Physicochemical and Hazard Profile

Understanding the properties of **3-Iodo-1-propanol** is the first step in safe handling. Key quantitative data is summarized below for quick reference.

Property	Value
Molecular Formula	C ₃ H ₇ IO
Molecular Weight	185.99 g/mol [1] [2] [3] [4]
Density	1.942 g/mL at 25 °C [2] [5]
Boiling Point	115 °C at 38 mmHg [1] [2]
Flash Point	>110 °C (>230 °F) - closed cup [5]
Storage Temperature	2-8°C [2] [5]

Hazard Summary: **3-Iodo-1-propanol** is classified as harmful if swallowed, in contact with skin, or if inhaled.[3] It is known to cause skin and serious eye irritation, and may cause respiratory irritation.[3]

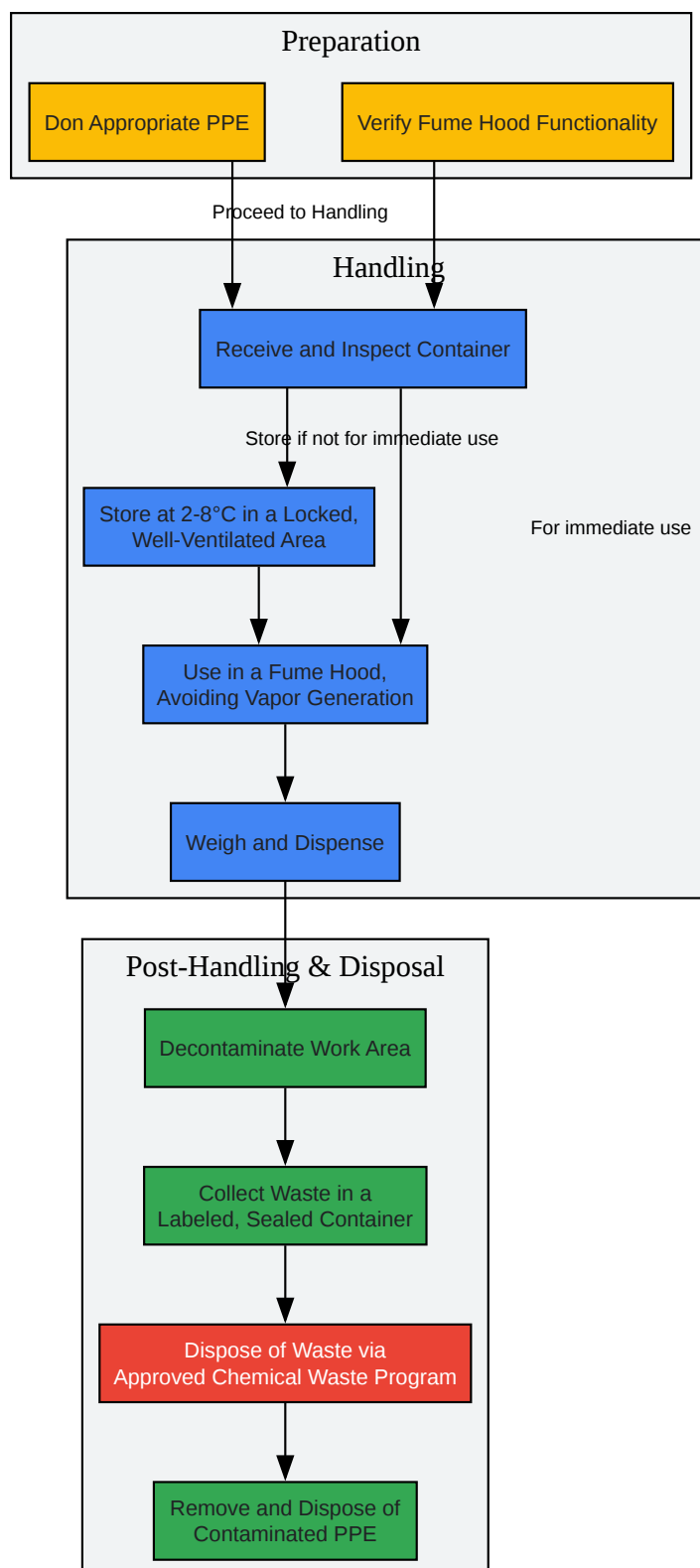
Personal Protective Equipment (PPE) Protocol

A multi-layered approach to personal protection is mandatory when handling **3-Iodo-1-propanol**. The following table outlines the required PPE.

Body Part	Required PPE
Eyes/Face	Wear chemical safety goggles and a face shield.
Skin	Wear suitable protective clothing and chemical-resistant gloves (e.g., nitrile rubber).[5] Immediately change contaminated clothing.
Respiratory	Use a NIOSH-approved respirator with an appropriate cartridge (e.g., type ABEK) when working in a well-ventilated area or under a fume hood. If vapors or aerosols are generated, a respirator is required.

Operational and Disposal Plan: A Step-by-Step Workflow

To ensure a safe and compliant workflow, from receiving the chemical to its ultimate disposal, the following procedural steps must be followed.



[Click to download full resolution via product page](#)

Caption: Workflow for the safe handling and disposal of **3-Iodo-1-propanol**.

Procedural Steps:

- Preparation:
 - Before handling, all personnel must don the appropriate PPE as specified in the table above.
 - Ensure that the chemical fume hood is functioning correctly.
- Handling:
 - Upon receipt, visually inspect the container for any signs of damage or leaks.
 - Store the chemical in a tightly closed container in a well-ventilated, designated, and locked area at 2-8°C.[2]
 - All handling, including weighing and dispensing, must be conducted within a certified chemical fume hood to minimize inhalation exposure.
 - Avoid the generation of vapors and aerosols.
 - Do not eat, drink, or smoke when using this product.
- Spill Management:
 - In the event of a spill, evacuate the area.
 - For small spills, absorb the material with an inert, non-combustible absorbent material (e.g., vermiculite, sand).
 - Collect the absorbed material and place it in a sealed container for disposal.
 - Ventilate the area and wash the spill site after material pickup is complete.
- Disposal:
 - All waste materials, including empty containers and contaminated PPE, must be disposed of in accordance with local, state, and federal regulations.

- Do not mix **3-Iodo-1-propanol** waste with other chemical waste streams.
- Handle uncleaned containers as you would the product itself.

By implementing these safety protocols, you can significantly mitigate the risks associated with handling **3-Iodo-1-propanol**, fostering a secure and productive research environment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Buy 3-Iodo-1-propanol | 627-32-7 [smolecule.com]
- 2. 3-ヨード-1-プロパノール 97% | Sigma-Aldrich [sigmaaldrich.com]
- 3. 3-Iodo-1-propanol | C3H7IO | CID 69390 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. scbt.com [scbt.com]
- 5. chembk.com [chembk.com]
- To cite this document: BenchChem. [Safeguarding Your Research: A Comprehensive Guide to Handling 3-Iodo-1-propanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1294970#personal-protective-equipment-for-handling-3-iodo-1-propanol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com